

Structural and physicochemical properties of benzoxaboroles

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Compound of Interest

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An In-Depth Technical Guide to the Structural and Physicochemical Properties of Benzoxaboroles

Introduction: The Emergence of a Privileged Scaffold

In the landscape of medicinal chemistry, the identification of "privileged scaffolds"—molecular frameworks that can bind to multiple, diverse biological targets—is a cornerstone of modern drug discovery. The benzoxaborole ring system has, over the last two decades, firmly established itself as such a scaffold.^{[1][2][3]} First synthesized in 1957, these boron-containing heterocycles remained a chemical curiosity for half a century.^{[4][5][6]} However, their unique structural and physicochemical properties have since led to the development of a new generation of therapeutics, including the FDA-approved drugs Tavaborole (Kerydin®), an antifungal agent, and Crisaborole (Eucrisa®), an anti-inflammatory treatment.^{[7][8][9][10][11]}

This guide, intended for researchers, scientists, and drug development professionals, provides an in-depth exploration of the core structural and physicochemical attributes of benzoxaboroles. We will delve into the underpinnings of their stability, reactivity, and molecular

interactions, explaining the causality behind their versatile biological activity and providing a framework for their rational application in drug design.

The Benzoxaborole Core: A Structural Analysis

The foundation of the benzoxaborole's utility lies in its unique and deceptively simple structure: a bicyclic system fusing a benzene ring with a five-membered oxaborole ring containing a boronic acid hemi-ester.^{[7][12]}

The Boron Center: Lewis Acidity and Hybridization

Unlike carbon, the boron atom in a benzoxaborole possesses a vacant p-orbital, rendering it a potent Lewis acid (an electron-pair acceptor).^{[10][12]} This Lewis acidity is the linchpin of its biological activity. The fusion into a strained five-membered ring significantly enhances this property compared to simple phenylboronic acids.^{[12][13]} This heightened electrophilicity makes the boron atom highly susceptible to nucleophilic attack.

Upon interaction with a nucleophile, such as a hydroxyl group from water, an amino acid residue, or a sugar, the boron atom readily transitions from a neutral, sp^2 -hybridized trigonal planar geometry to an anionic, sp^3 -hybridized tetrahedral state.^{[10][14]} This reversible covalent interaction is the key to their mechanism of action, allowing for strong yet transient binding to biological targets.^{[1][13]}

Solid-State vs. Solution-State Structure

The conformation and intermolecular interactions of benzoxaboroles differ significantly between the solid and solution phases. Understanding both is critical for drug development, from formulation to pharmacodynamics.

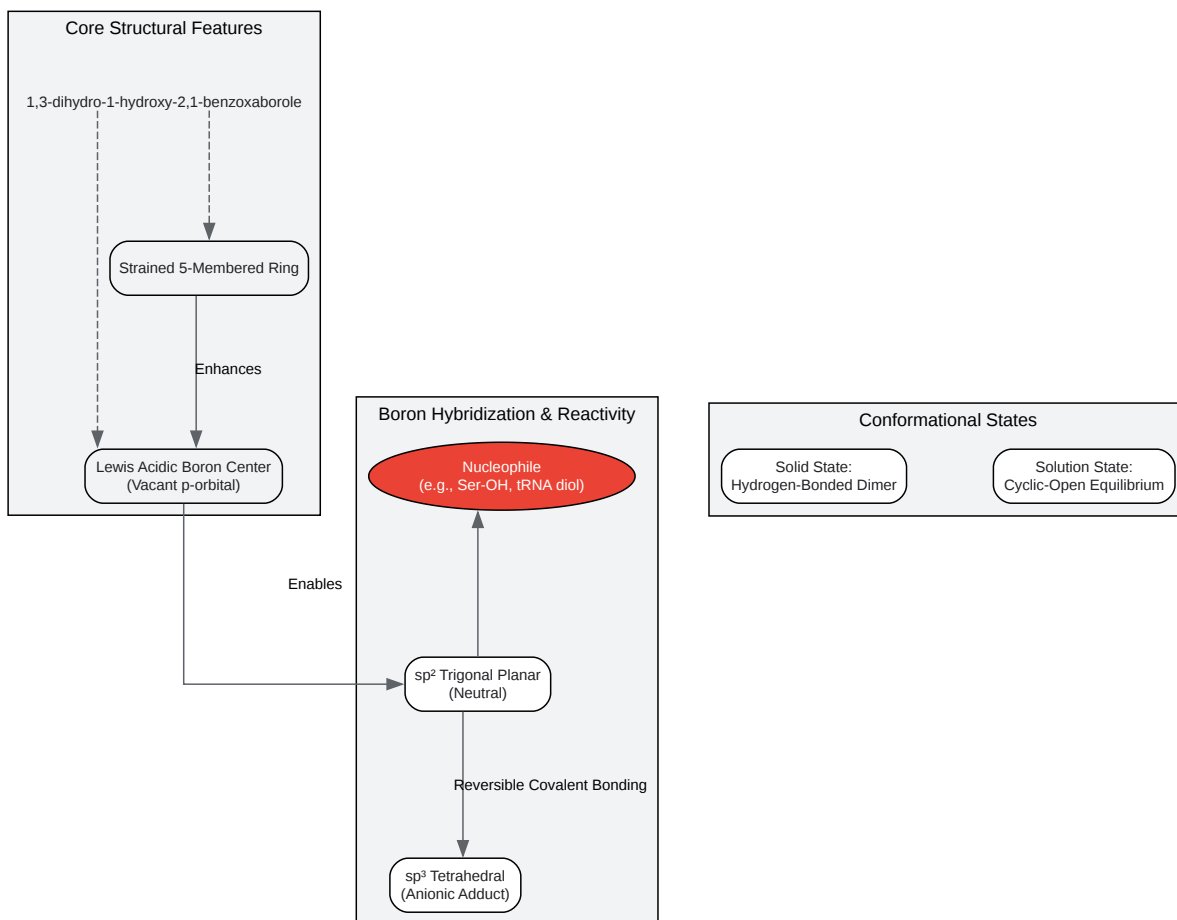
Solid State: The Predominance of Dimers In the crystalline state, X-ray diffraction studies consistently reveal that simple benzoxaboroles form centrosymmetric, planar dimers.^{[15][16]} ^[17] These dimers are stabilized by strong intermolecular hydrogen bonds between the hydroxyl group of one molecule and the ring oxygen of its partner.^[17] This self-association has implications for crystal packing, solubility, and the design of solid dosage forms.

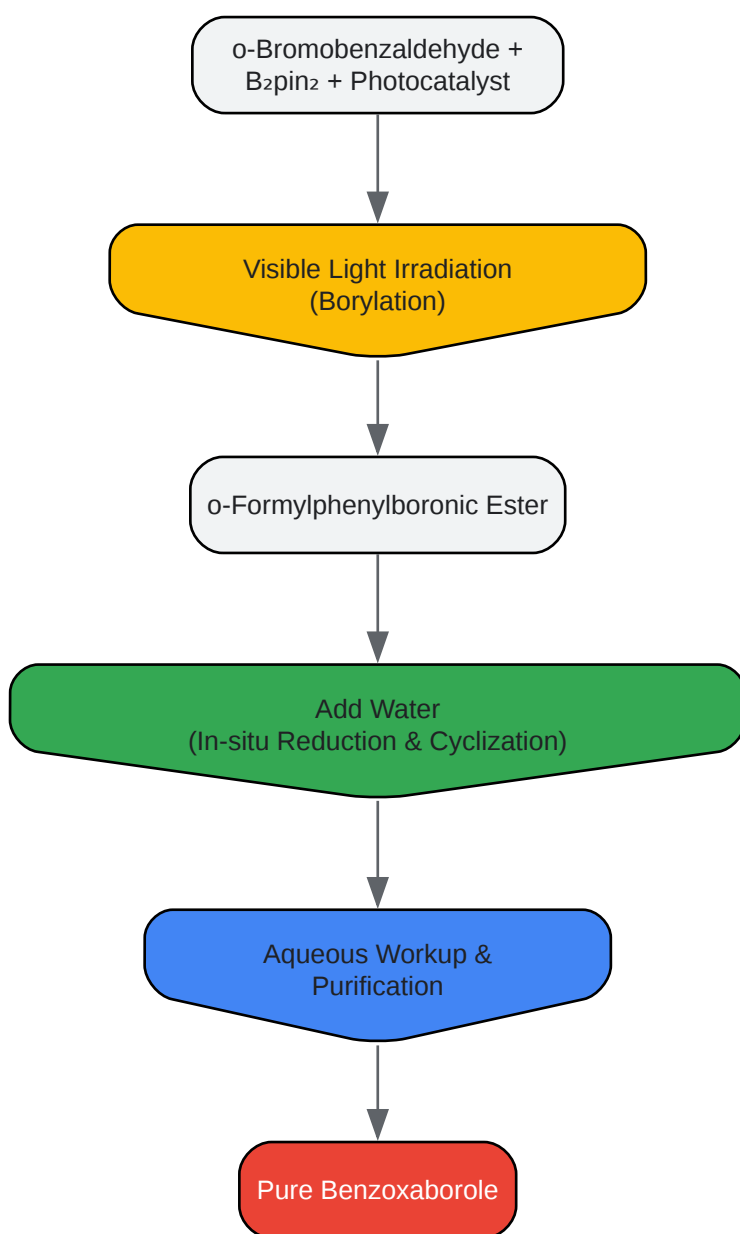
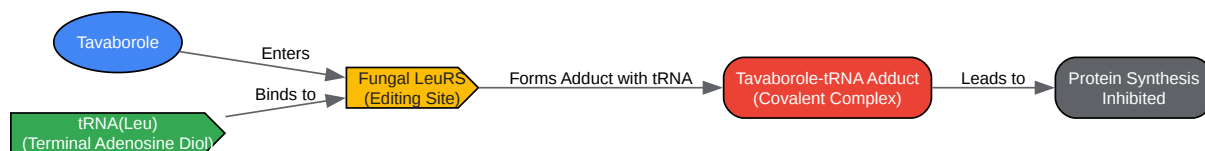
Solution State: A Dynamic Equilibrium In aqueous media, benzoxaboroles exist in a dynamic equilibrium between their predominant closed, cyclic form and a minor open, boronic acid form.

[5] NMR spectroscopy studies confirm that the five-membered cyclic structure is overwhelmingly favored.[5] This inherent stability of the cyclic form is a key differentiator from many linear boronic acids and contributes to the scaffold's overall druglike properties.

DIAGRAM: Benzoxaborole Structural Dynamics

The following diagram illustrates the key structural features and equilibria of the benzoxaborole scaffold.





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